

Preparation of Fenthion Stock Solutions for Laboratory Experiments

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Compound of Interest

Compound Name: Fenthion

Cat. No.: B1672539

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

This document provides detailed protocols for the safe and accurate preparation of **fenthion** stock solutions for use in laboratory research. **Fenthion** is a broad-spectrum organophosphate insecticide and a potent acetylcholinesterase (AChE) inhibitor.^{[1][2]} Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results.

Overview and Safety Precautions

Fenthion is a colorless to brown oily liquid with a slight garlic-like odor.^[3] It is classified as toxic and presents significant health risks if not handled properly. It is harmful if swallowed, toxic in contact with skin, and toxic if inhaled.^{[4][5]} Furthermore, it is suspected of causing genetic defects and cancer and is known to cause damage to organs through prolonged or repeated exposure.^{[4][6]} Therefore, strict adherence to safety protocols is mandatory.

General Safety Precautions:

- **Work Area:** All handling of **fenthion**, both in pure form and in solution, must be conducted in a well-ventilated chemical fume hood.^{[4][7]}
- **Personal Protective Equipment (PPE):** Wear appropriate PPE at all times, including a lab coat, chemical-resistant gloves (impervious rubber), and chemical safety goggles or a face

shield.[6][7]

- Handling: Avoid inhalation of mist, vapors, or spray.[5][6] Prevent contact with skin and eyes. [6][7] Do not eat, drink, or smoke when handling **fenthion**. [4][6]
- Disposal: Dispose of all **fenthion** waste, including empty containers and contaminated materials, in accordance with local, regional, and national regulations for hazardous waste. [4]
- First Aid: In case of accidental exposure, seek immediate medical attention.[7][8]
 - If Swallowed: Immediately call a poison center or doctor. Do NOT induce vomiting.[5]
 - If on Skin: Take off immediately all contaminated clothing. Rinse skin with water/shower.[5][6]
 - If Inhaled: Remove person to fresh air and keep comfortable for breathing.[4][7]
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]

Physicochemical Properties and Solubility

Understanding the physicochemical properties of **fenthion** is crucial for selecting the appropriate solvent and storage conditions.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₅ O ₃ PS ₂	[9]
Molecular Weight	278.33 g/mol	[9]
Appearance	Yellow to brown oily liquid	[9]
Water Solubility	Low	[2][10]
Organic Solvent Solubility	Highly soluble in methanol, ethanol, ether, acetone, chlorinated hydrocarbons, acetonitrile, and ethyl acetate.	[2][11]

Experimental Protocol: Preparation of a 10 mg/mL Fenthion Stock Solution

This protocol details the preparation of a 10 mg/mL (10,000 ppm) stock solution of **fenthion** in a suitable organic solvent.

Materials:

- **Fenthion** (analytical standard, purity $\geq 95\%$)
- Anhydrous solvent (e.g., Acetone, Acetonitrile, or Ethyl Acetate)
- Analytical balance
- Volumetric flasks (Class A)
- Glass pipettes or calibrated micropipettes
- Amber glass vials with screw caps
- Vortex mixer
- Spatula

Procedure:

- Calculate the required mass of **fenthion**:
 - To prepare a 10 mg/mL stock solution, the mass of **fenthion** needs to be adjusted based on its purity.
 - Use the following formula: $\text{Mass (mg)} = (\text{Desired Concentration (mg/mL)} \times \text{Desired Volume (mL)} / \text{Purity (\%)}) \times 100$
 - For example, to prepare 10 mL of a 10 mg/mL solution using **fenthion** with 98% purity:
 $\text{Mass (mg)} = (10 \text{ mg/mL} \times 10 \text{ mL} / 98) \times 100 = 102.04 \text{ mg}$
- Weigh the **fenthion**:

- In a chemical fume hood, carefully weigh the calculated amount of **fenthion** onto a weighing paper or directly into a tared glass vial using an analytical balance.
- Dissolve the **fenthion**:
 - Transfer the weighed **fenthion** to a clean, dry volumetric flask of the desired volume (e.g., 10 mL).
 - Add a small amount of the chosen solvent (e.g., acetone) to the flask to dissolve the **fenthion**.
 - Vortex the flask gently until the **fenthion** is completely dissolved.
- Bring to final volume:
 - Once the **fenthion** is fully dissolved, carefully add the solvent to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- Mix and store:
 - Cap the volumetric flask and invert it several times to ensure the solution is homogeneous.
 - Transfer the stock solution to an amber glass vial with a screw cap.
 - Label the vial clearly with the name of the compound, concentration, solvent, preparation date, and your initials.

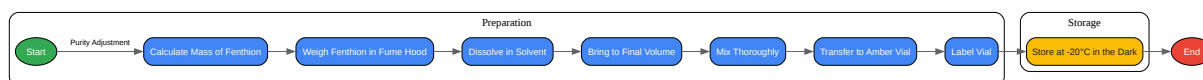
Storage and Stability

Proper storage is essential to maintain the integrity of the **fenthion** stock solution.

Parameter	Recommendation	Reference
Storage Temperature	Store in a cool, dry, well-ventilated area. For long-term storage, it is recommended to store at -20°C.	
Light Conditions	Store in the dark, using amber glass vials to protect from light.	[6]
Container	Use tightly sealed glass containers.	[6][7]
pH Stability	Fenthion is relatively stable in acidic to neutral conditions but degrades under alkaline conditions (pH > 11).	[7][8][11]
Incompatibilities	Avoid strong oxidants and strong acidic or alkaline products.	[6][7]

Workflow Diagram

The following diagram illustrates the workflow for the preparation of a **fenthion** stock solution.



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Caption: Workflow for **Fenthion** Stock Solution Preparation.

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